

# Application Notes and Protocols for UCB-J PET Scans in Human Subjects

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## Compound of Interest

Compound Name: UCB-J

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These application notes provide a comprehensive overview and detailed protocols for conducting Positron Emission Tomography (PET) scans using the [ $^{11}\text{C}$ ]UCB-J radioligand in human subjects. [ $^{11}\text{C}$ ]UCB-J is a promising tracer for imaging synaptic vesicle glycoprotein 2A (SV2A), offering a potential biomarker for synaptic density in various neurological and psychiatric disorders.[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Introduction

Synaptic vesicle glycoprotein 2A (SV2A) is a protein ubiquitously present in presynaptic terminals and is a crucial component of the synaptic vesicle cycle.[\[1\]](#)[\[2\]](#) The PET radioligand [ $^{11}\text{C}$ ]UCB-J, which binds with high affinity and selectivity to SV2A, allows for the in-vivo quantification of synaptic density in the human brain.[\[1\]](#)[\[4\]](#)[\[5\]](#) Studies have demonstrated its utility in investigating synaptic alterations in conditions such as Alzheimer's disease, epilepsy, and major depressive disorder.[\[3\]](#)[\[6\]](#) [ $^{11}\text{C}$ ]UCB-J exhibits favorable characteristics for a PET tracer, including high brain uptake, fast kinetics, and excellent test-retest reproducibility.[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Quantitative Data Summary

The following tables summarize key quantitative data from human [<sup>11</sup>C]UCB-J PET studies.

Table 1: Radiotracer Injection Parameters

| Parameter                       | Value (Mean ± SD) | Range           | Reference           |
|---------------------------------|-------------------|-----------------|---------------------|
| Injected Radioactivity (Test)   | 544 ± 145 MBq     | 306–702 MBq     | <a href="#">[1]</a> |
| Injected Radioactivity (Retest) | 538 ± 150 MBq     | 358–715 MBq     | <a href="#">[1]</a> |
| Specific Radioactivity (Test)   | 107 ± 21 GBq/μmol | 74–132 GBq/μmol | <a href="#">[1]</a> |
| Specific Radioactivity (Retest) | 135 ± 44 GBq/μmol | 88–193 GBq/μmol | <a href="#">[1]</a> |
| Injected Mass (Test)            | 1.65 ± 0.30 μg    | 1.34–2.08 μg    | <a href="#">[1]</a> |
| Injected Mass (Retest)          | 1.38 ± 0.46 μg    | 0.71–1.93 μg    | <a href="#">[1]</a> |
| Radiochemical Purity            | > 99%             | N/A             | <a href="#">[1]</a> |

Table 2: PET Data Acquisition Parameters

| Parameter                      | Description                                                                                                                     | Reference |
|--------------------------------|---------------------------------------------------------------------------------------------------------------------------------|-----------|
| PET Scanner                    | High Resolution Research Tomograph (HRRT)                                                                                       | [1][3][7] |
| Injection Method               | Intravenous bolus injection over 1 minute                                                                                       | [1][3][7] |
| Scan Duration                  | 90 - 120 minutes                                                                                                                | [1][3][7] |
| Dynamic Framing (120 min scan) | 6 x 0.5 min, 3 x 1 min, 2 x 2 min, 22 x 5 min (33 frames)                                                                       | [1]       |
| Dynamic Framing (90 min scan)  | 6 x 0.5 min, 3 x 1 min, 2 x 2 min, 16 x 5 min (27 frames)                                                                       | [3]       |
| Attenuation Correction         | 6-minute transmission scan performed before injection                                                                           | [1]       |
| Data Reconstruction            | Motion-compensation ordered-subsets expectation maximization list-mode algorithm for resolution-recovery reconstruction (MOLAR) | [3]       |

## Experimental Protocols

### Radioligand Synthesis

[<sup>11</sup>C]UCB-J is synthesized via the C-<sup>11</sup>C-methylation of the 3-pyridyl trifluoroborate precursor using [<sup>11</sup>C]methyl iodide through a Suzuki–Miyaura cross-coupling reaction. The final product is purified by reversed-phase high-performance liquid chromatography and formulated in a saline solution containing ethanol for injection.[8] The radiochemical purity of the final product should exceed 99%.[1]

### Subject Preparation

- Informed Consent: Obtain written informed consent from all participants after a thorough explanation of the study procedures and potential risks. The study protocol should be

approved by the local Institutional Review Board (IRB).

- Medical Screening: Perform a comprehensive medical history, physical examination, and routine blood tests to ensure the subject is in good health.
- Fasting: Subjects should fast for at least 4 hours prior to the PET scan to minimize any potential metabolic effects on tracer distribution.
- Intravenous and Arterial Cannulation: For full kinetic modeling, place an intravenous (IV) catheter for radiotracer injection and an arterial catheter for blood sampling.[\[1\]](#)

## PET Imaging and Data Acquisition

- Positioning: Position the subject comfortably in the PET scanner with their head immobilized to minimize motion artifacts.
- Transmission Scan: Perform a transmission scan (e.g., 6 minutes) for attenuation correction prior to the injection of the radiotracer.[\[1\]](#)
- Radiotracer Injection: Administer a bolus injection of [ $^{11}\text{C}$ ]UCB-J intravenously over 1 minute.[\[1\]](#)[\[3\]](#)[\[7\]](#)
- Dynamic PET Scan: Begin PET data acquisition simultaneously with the start of the injection and continue for a total of 90 to 120 minutes.[\[1\]](#)[\[3\]](#)
- Arterial Blood Sampling: If performing full kinetic modeling, collect arterial blood samples throughout the scan to measure the time course of the radiotracer in plasma and to analyze for radiometabolites.[\[1\]](#)[\[3\]](#)[\[7\]](#)

## Data Analysis

### 1. Full Kinetic Modeling (Arterial Input Function):

- Metabolite Correction: Analyze arterial plasma samples to determine the fraction of unmetabolized parent radiotracer over time.
- Time-Activity Curves (TACs): Generate regional time-activity curves from the dynamic PET images.

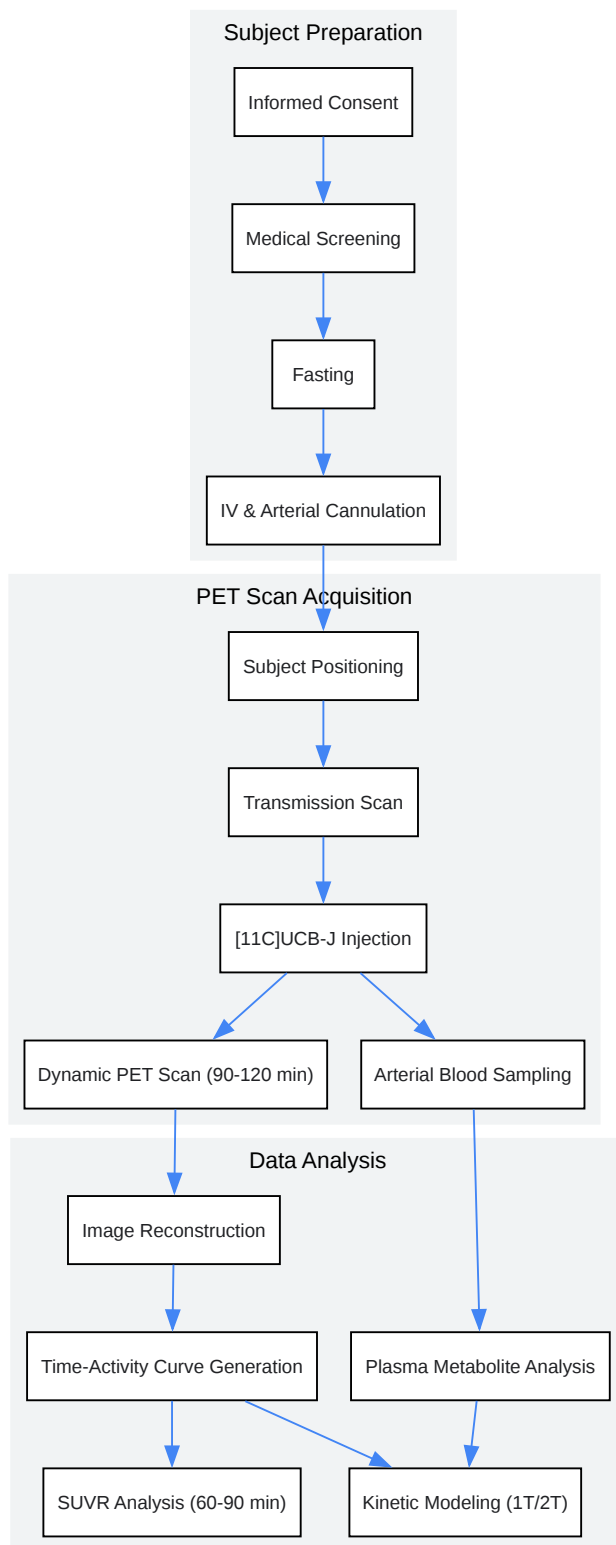
- Compartment Modeling: Fit the regional TACs using a one-tissue compartment (1T) model to estimate the total volume of distribution ( $V_T$ ), which is a measure of tracer binding.[1][2] The two-tissue compartment (2T) model can also be used for comparison.[1]

## 2. Simplified Quantification Methods (Reference Tissue Models):

- For studies where arterial cannulation is not feasible, simplified methods can be employed.
- Standardized Uptake Value Ratio (SUVR): This method involves calculating the ratio of tracer uptake in a region of interest to that in a reference region with low SV2A density, such as the centrum semiovale.[3][6] The optimal time window for SUVR calculation is 60-90 minutes post-injection.[3][6]
- Reference Tissue Models: Methods like the Simplified Reference Tissue Model (SRTM) can also be used to estimate binding potential (BP<sub>ND</sub>) without the need for an arterial input function.

## Visualizations

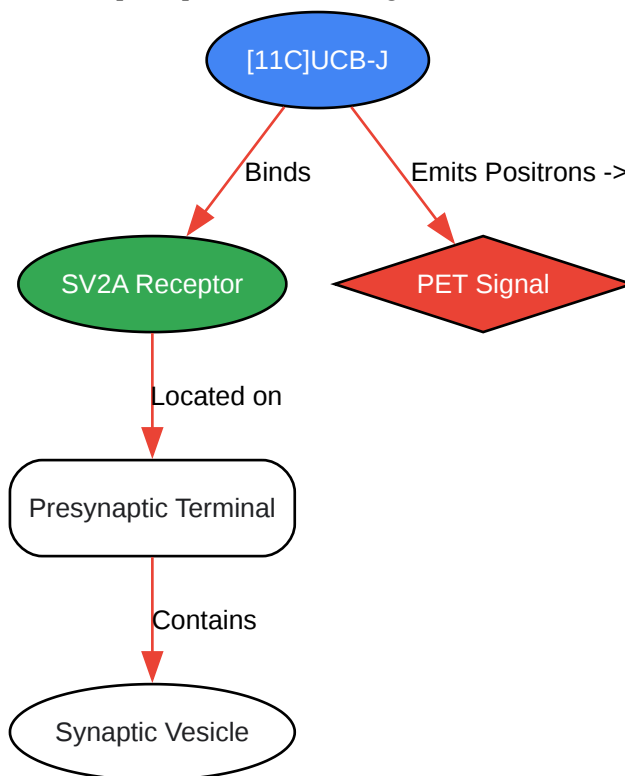
## UCB-J PET Scan Experimental Workflow



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Caption: Experimental workflow for a human **UCB-J** PET scan.

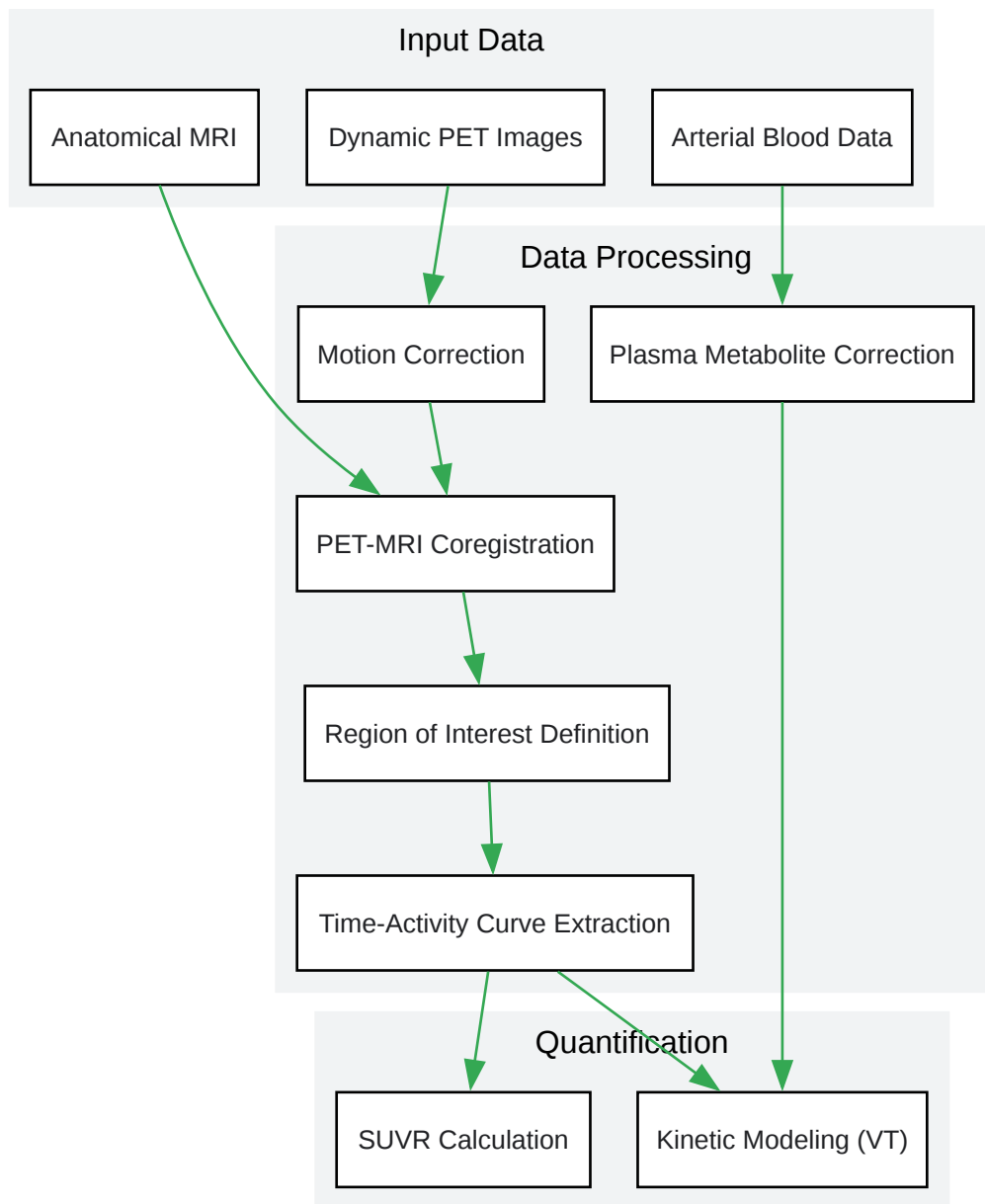
### [11C]UCB-J Binding to SV2A



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Caption: Binding of [11C]**UCB-J** to the SV2A receptor.

## UCB-J PET Data Analysis Pipeline



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Caption: Flowchart for the **UCB-J** PET data analysis pipeline.

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